

Application Note: Quantifying M-cadherin Expression in Satellite Cells by Flow Cytometry

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Compound of Interest

Compound Name: *M-cadherin*
CAS No.: 142845-03-2
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Audience: Researchers, scientists, and drug development professionals.

Introduction

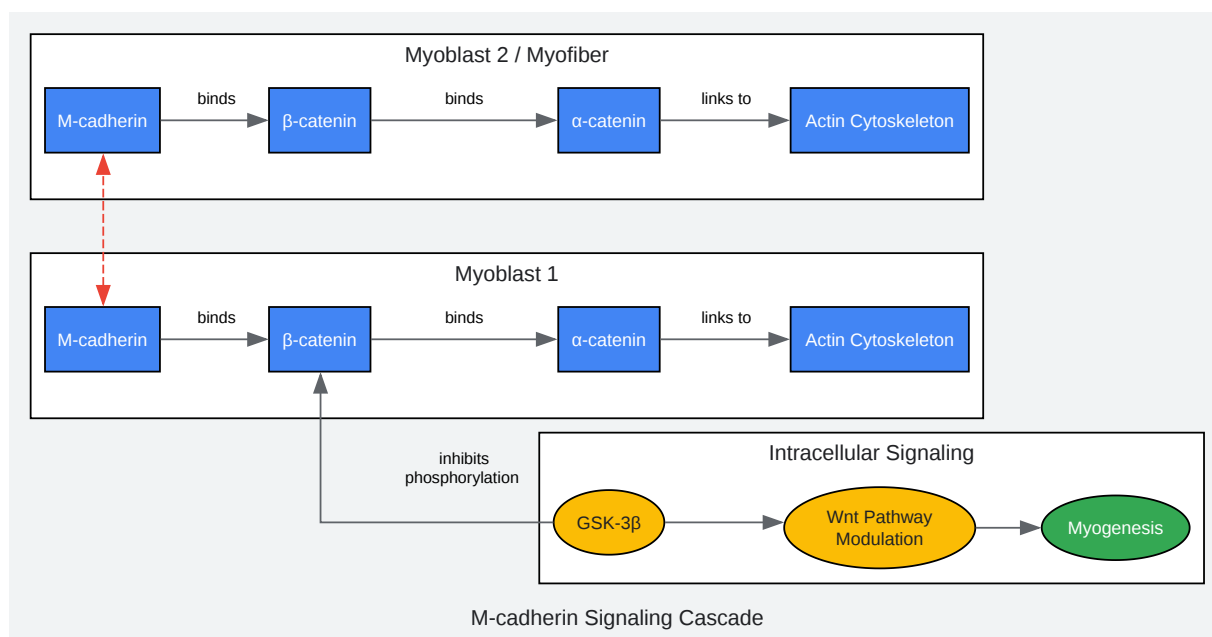
Skeletal muscle satellite cells are resident stem cells crucial for postnatal muscle growth, maintenance, and repair.[1] Located between the basal lamina and the sarcolemma of muscle fibers, these cells are typically quiescent in healthy adult muscle.[2] Upon injury or stimulation, they become activated, proliferate, and differentiate to form new myofibers or fuse with existing ones.[2]

M-cadherin (Cadherin-15), a calcium-dependent cell adhesion molecule, is a key surface marker for satellite cells, expressed in both quiescent and activated states.[1][3] It mediates homophilic cell-cell adhesion and is involved in myoblast fusion and the regulation of myogenic differentiation.[4][5] The interaction of **M-cadherin** with the intracellular protein β -catenin is critical for these processes, linking cell adhesion to intracellular signaling pathways that control cell fate.[4][6]

Quantifying the expression of **M-cadherin** on the surface of satellite cells using flow cytometry provides a powerful tool to identify and isolate these cells, study their activation state, and investigate the mechanisms of muscle regeneration. This application note provides a detailed protocol for the isolation of satellite cells from mouse skeletal muscle and the subsequent quantification of **M-cadherin** expression by flow cytometry.

M-cadherin Signaling Pathway

M-cadherin plays a dual role in satellite cells: mediating physical adhesion and initiating intracellular signals. Through homophilic binding, **M-cadherin** establishes contact between adjacent myoblasts or between a satellite cell and a myofiber. Its cytoplasmic tail is linked to the actin cytoskeleton via a complex of catenin proteins, including β -catenin and α -catenin.[5] This linkage is crucial for stable cell adhesion. Additionally, **M-cadherin** signaling can influence myogenic differentiation by modulating the phosphorylation of β -catenin, thereby impacting Wnt signaling pathways.[7]

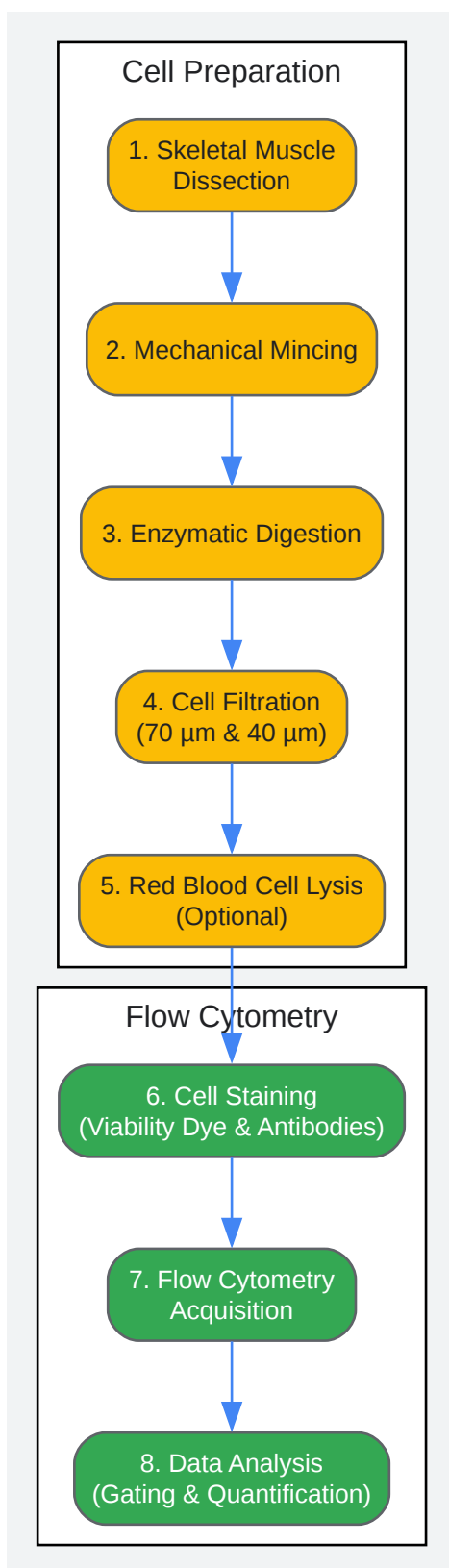


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Caption: **M-cadherin** signaling pathway in myoblasts.

Experimental Workflow

The overall process involves the isolation of a single-cell suspension from skeletal muscle tissue, followed by immunofluorescent labeling of cell surface markers and analysis using a flow cytometer.



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Caption: Experimental workflow for satellite cell analysis.

Quantitative Data Summary

M-cadherin is considered a reliable marker for quiescent satellite cells, with studies showing that 94-100% of this population expresses the protein.[\[2\]](#)[\[3\]](#) Its expression is maintained, and potentially increased, during activation and proliferation.[\[8\]](#)

Marker	Quiescent Satellite Cells	Activated/Proliferating Myoblasts	Differentiating Myoblasts	Reference
M-cadherin	High (94-100%)	High	High (Highest in fusing myoblasts)	[2] [3] [8]
Pax7	Positive	Positive	Downregulated	[1]
CD34	Positive (most)	Positive/Negative	Negative	[9] [10]
Integrin α 7	Positive	Positive	Positive	[9] [11]
MyoD	Negative/Low	Positive	Positive	[1]
Myogenin	Negative	Negative	Positive	[1]

Detailed Experimental Protocols

Protocol 1: Isolation of Mononuclear Cells from Mouse Skeletal Muscle

This protocol is adapted from established methods for isolating a single-cell suspension containing satellite cells.[\[9\]](#)[\[12\]](#)[\[13\]](#)

Materials:

- Hindlimb muscles from mice
- DMEM (Dulbecco's Modified Eagle Medium)
- Collagenase Type II (e.g., 0.2% w/v)
- Pronase (e.g., 0.1% w/v) or Dispase

- Fetal Bovine Serum (FBS)
- Phosphate-Buffered Saline (PBS)
- 70 μ m and 40 μ m cell strainers
- Sterile dissection tools
- 50 mL conical tubes

Procedure:

- Dissection: Euthanize the mouse according to institutional guidelines. Dissect hindlimb muscles (e.g., Tibialis Anterior, Gastrocnemius) and place them in a petri dish containing cold DMEM.
- Mincing: Trim away fat and connective tissue. Mince the muscle tissue into a fine slurry using sterile scissors or a scalpel.
- First Enzymatic Digestion: Transfer the minced tissue to a 50 mL conical tube. Add 10 mL of 0.2% Collagenase II solution in DMEM. Incubate for 30-60 minutes at 37°C in a shaking water bath.[\[12\]](#)[\[13\]](#) Triturate the suspension every 15 minutes with a 10 mL serological pipette to aid dissociation.
- Second Enzymatic Digestion (Optional but Recommended): Pellet the cells by centrifugation (e.g., 500 x g for 5 minutes). Discard the supernatant and resuspend the tissue in a Pronase solution (0.1% in DMEM). Incubate for an additional 5-10 minutes at 37°C.[\[12\]](#) Note: Pronase can be harsh on surface antigens; alternatively, use Dispase.
- Inactivation: Stop the digestion by adding an equal volume of DMEM containing 10% FBS.
- Filtration: Pass the cell suspension sequentially through a 70 μ m and then a 40 μ m cell strainer into a fresh 50 mL conical tube to remove undigested tissue and debris.
- Washing: Wash the cells by bringing the volume up to 40 mL with PBS + 2% FBS (FACS Buffer). Centrifuge at 500 x g for 5 minutes. Discard the supernatant.

- Cell Counting: Resuspend the cell pellet in a known volume of FACS Buffer. Count the cells using a hemocytometer or automated cell counter and determine viability (e.g., with Trypan Blue). The cell suspension is now ready for antibody staining.

Protocol 2: Staining and Flow Cytometry Analysis for **M-cadherin**

Materials:

- Isolated single-cell suspension
- FACS Buffer (PBS + 2% FBS + 2 mM EDTA)
- Fc Block (e.g., anti-mouse CD16/CD32)
- Fluorochrome-conjugated antibodies (see table below)
- Viability Dye (e.g., Propidium Iodide, 7-AAD, or a fixable viability dye)
- Isotype control antibodies
- FACS tubes

Recommended Antibody Panel:

Target	Fluorochrome	Purpose
CD45, CD31, Sca-1, Ter119	e.g., PE-Cy7	Lineage cocktail to exclude non-myogenic cells (Lin-)
Integrin α 7	e.g., APC	Positive marker for satellite cells
CD34	e.g., PE	Positive marker for satellite cells
M-cadherin	e.g., FITC or AF488	Target of interest
Viability Dye	e.g., PerCP-Cy5.5	Exclude dead cells

Procedure:

- **Cell Aliquoting:** Adjust the cell concentration to $1-10 \times 10^6$ cells/mL in cold FACS Buffer. Aliquot 100 μ L of the cell suspension ($1-10 \times 10^5$ cells) into each FACS tube.
- **Fc Receptor Blocking:** Add Fc Block to each tube according to the manufacturer's instructions. Incubate for 10 minutes on ice to prevent non-specific antibody binding.
- **Antibody Staining:** Add the pre-titrated primary antibodies (Lineage cocktail, Integrin $\alpha 7$, CD34, **M-cadherin**, and corresponding isotypes in separate tubes) to the cells. Vortex gently and incubate for 30 minutes on ice in the dark.
- **Washing:** Add 2 mL of cold FACS Buffer to each tube. Centrifuge at $500 \times g$ for 5 minutes. Carefully decant the supernatant. Repeat the wash step.
- **Viability Staining:** Resuspend the cell pellet in 200-400 μ L of FACS Buffer containing the viability dye (e.g., Propidium Iodide at 1 μ g/mL).
- **Acquisition:** Analyze the samples on a flow cytometer immediately. Acquire a sufficient number of events for robust analysis (e.g., >100,000 events).

Gating Strategy:

- **Debris Exclusion:** Gate on the main cell population using a Forward Scatter (FSC-A) vs. Side Scatter (SSC-A) plot to exclude debris.[\[14\]](#)
- **Singlet Gating:** Gate on single cells using an FSC-A vs. FSC-Height (FSC-H) or FSC-Width (FSC-W) plot to exclude doublets.[\[15\]](#)
- **Viability Gating:** Gate on viable cells by excluding events positive for the viability dye (e.g., PI- or 7-AAD-).
- **Lineage Exclusion:** From the live singlet gate, exclude hematopoietic and endothelial cells by gating on the population negative for the lineage markers (Lin-).[\[16\]](#)[\[17\]](#)
- **Satellite Cell Identification:** From the Lin- population, identify satellite cells by gating on the Integrin $\alpha 7^+$ and/or CD34+ population.[\[11\]](#)[\[18\]](#)

- **M-cadherin** Quantification: Analyze the **M-cadherin** expression on the gated satellite cell population (Lin- Integrin $\alpha 7$ + CD34+). Use a histogram to visualize the fluorescence intensity and a corresponding isotype control to set the gate for **M-cadherin** positive cells. The percentage of positive cells and the Mean Fluorescence Intensity (MFI) can be calculated.

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References

- 1. journals.biologists.com [journals.biologists.com]
- 2. researchgate.net [researchgate.net]
- 3. bio.unipd.it [bio.unipd.it]
- 4. M-cadherin and beta-catenin participate in differentiation of rat satellite cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Cell Adhesion Molecule M-Cadherin Is Not Essential for Muscle Development and Regeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 6. M-cadherin-inhibited phosphorylation of β -catenin augments differentiation of mouse myoblasts - PMC [pmc.ncbi.nlm.nih.gov]
- 7. M-cadherin-inhibited phosphorylation of β -catenin augments differentiation of mouse myoblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Skeletal Muscle Satellite Cells: Background and Methods for Isolation and Analysis in a Primary Culture System - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Development of a High-Yield Isolation Protocol Optimized for the Retrieval of Active Muscle Satellite Cells from Mouse Skeletal Muscle Tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Large-scale isolation of human skeletal muscle satellite cells from post-mortem tissue and development of quantitative assays to evaluate modulators of myogenesis - PMC [pmc.ncbi.nlm.nih.gov]

- [14. researchgate.net \[researchgate.net\]](#)
- [15. medrxiv.org \[medrxiv.org\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Established cell surface markers efficiently isolate highly overlapping populations of skeletal muscle satellite cells by fluorescence-activated cell sorting - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Established cell surface markers efficiently isolate highly overlapping populations of skeletal muscle satellite cells by fluorescence-activated cell sorting - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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